

# In-Depth Technical Guide: GA-017 (CAS Number 2351906-74-4)

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## Compound of Interest

Compound Name: GA-017

Cat. No.: B15606594

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This technical guide provides a comprehensive overview of **GA-017**, a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinase 1 and 2 (LATS1/2). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and biochemical mechanisms of Hippo signaling pathway modulators.

## Core Compound Information

**GA-017** is a key research compound for modulating the Hippo signaling pathway, a critical regulator of organ size, cell proliferation, and apoptosis. By inhibiting LATS1/2, **GA-017** promotes the nuclear translocation and activation of the transcriptional coactivators Yes-associated protein (YAP) and Transcriptional coactivator with PDZ-binding motif (TAZ), leading to enhanced cell growth and proliferation, particularly in three-dimensional (3D) culture systems and organoids.<sup>[1][2][3][4][5]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data for **GA-017**'s biological activity.

Table 1: In Vitro Kinase Inhibition

| Target | IC50 (nM) | Ki (nM)     | Assay Detail    |
|--------|-----------|-------------|-----------------|
| LATS1  | 4.10      | 0.58 ± 0.11 | ATP-competitive |
| LATS2  | 3.92      | 0.25 ± 0.03 | ATP-competitive |

Data sourced from MedchemExpress and Aihara A, et al. J Biol Chem. 2022.[1][4]

Table 2: Cellular Activity

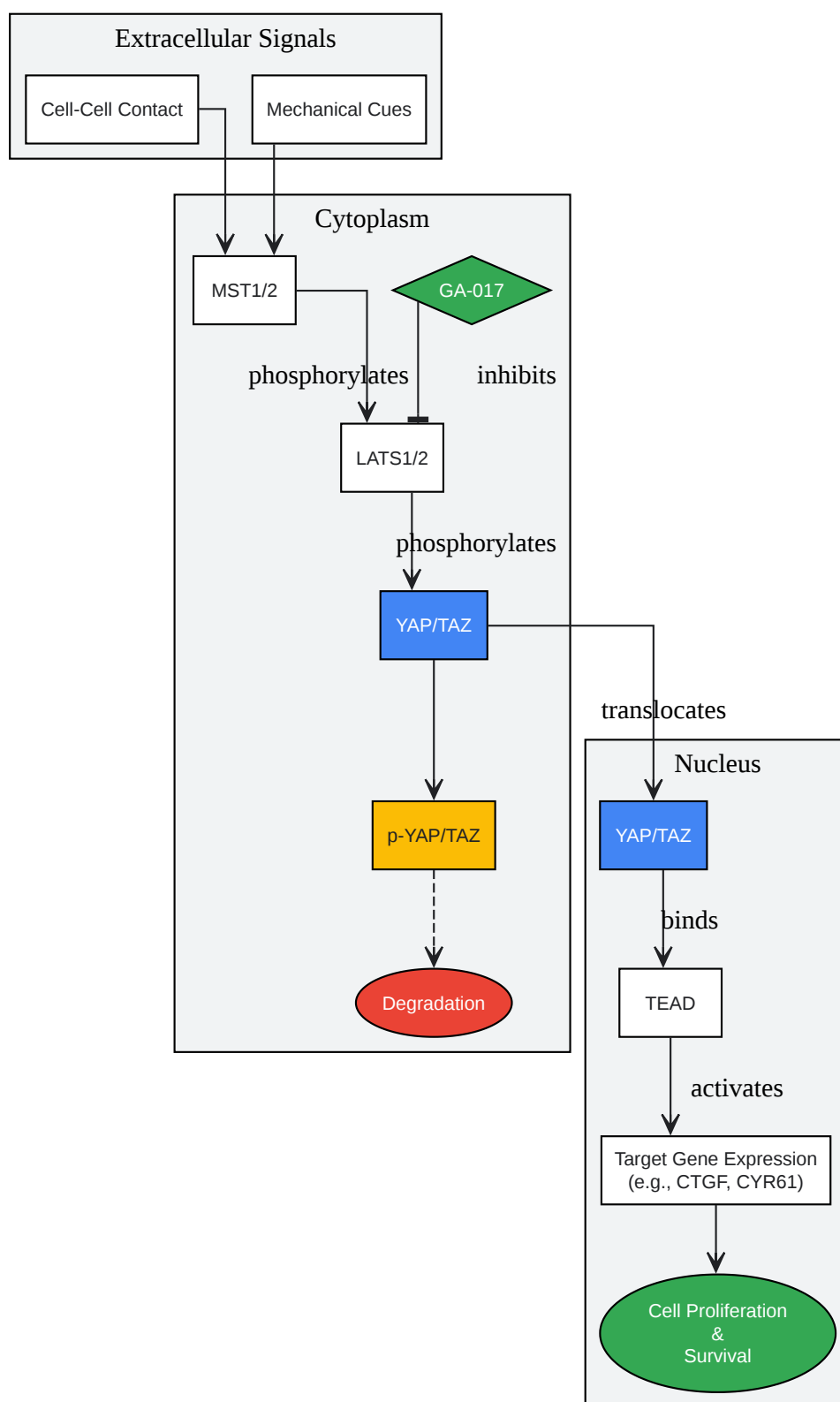
| Cell Line | Assay       | EC50 (μM)   | Culture Condition |
|-----------|-------------|-------------|-------------------|
| SKOV3     | Cell Growth | 3.51 ± 0.26 | 3D Culture        |

Data sourced from Aihara A, et al. J Biol Chem. 2022.[2]

## Mechanism of Action: The Hippo Signaling Pathway

**GA-017** exerts its biological effects by intervening in the Hippo signaling pathway. In a canonical state, the Hippo pathway is active, and a kinase cascade involving MST1/2 and LATS1/2 leads to the phosphorylation of YAP and TAZ. Phosphorylated YAP/TAZ are sequestered in the cytoplasm and targeted for degradation, thus preventing their nuclear entry and subsequent activation of growth-promoting genes.

**GA-017**, as a potent inhibitor of LATS1/2, disrupts this cascade. By blocking the kinase activity of LATS1/2, **GA-017** prevents the phosphorylation of YAP and TAZ.[2][3] This allows for the stabilization and nuclear translocation of YAP/TAZ, where they bind to TEAD transcription factors and initiate the transcription of genes that drive cell proliferation and inhibit apoptosis.[2]



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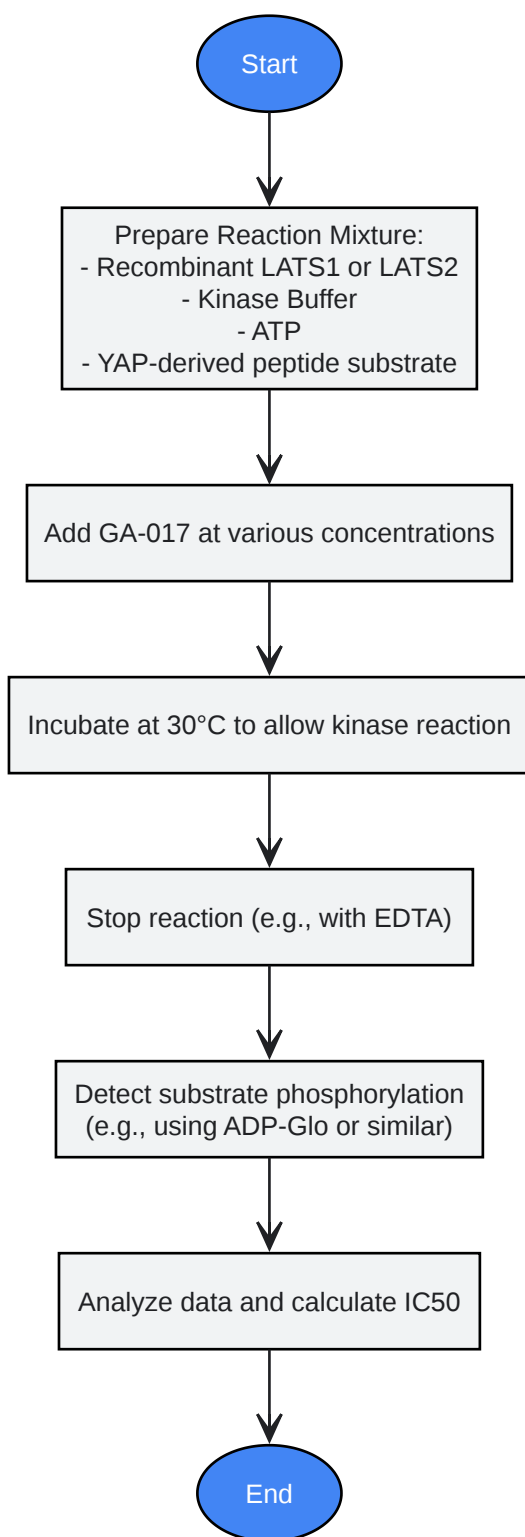
Caption: Mechanism of action of **GA-017** in the Hippo signaling pathway.

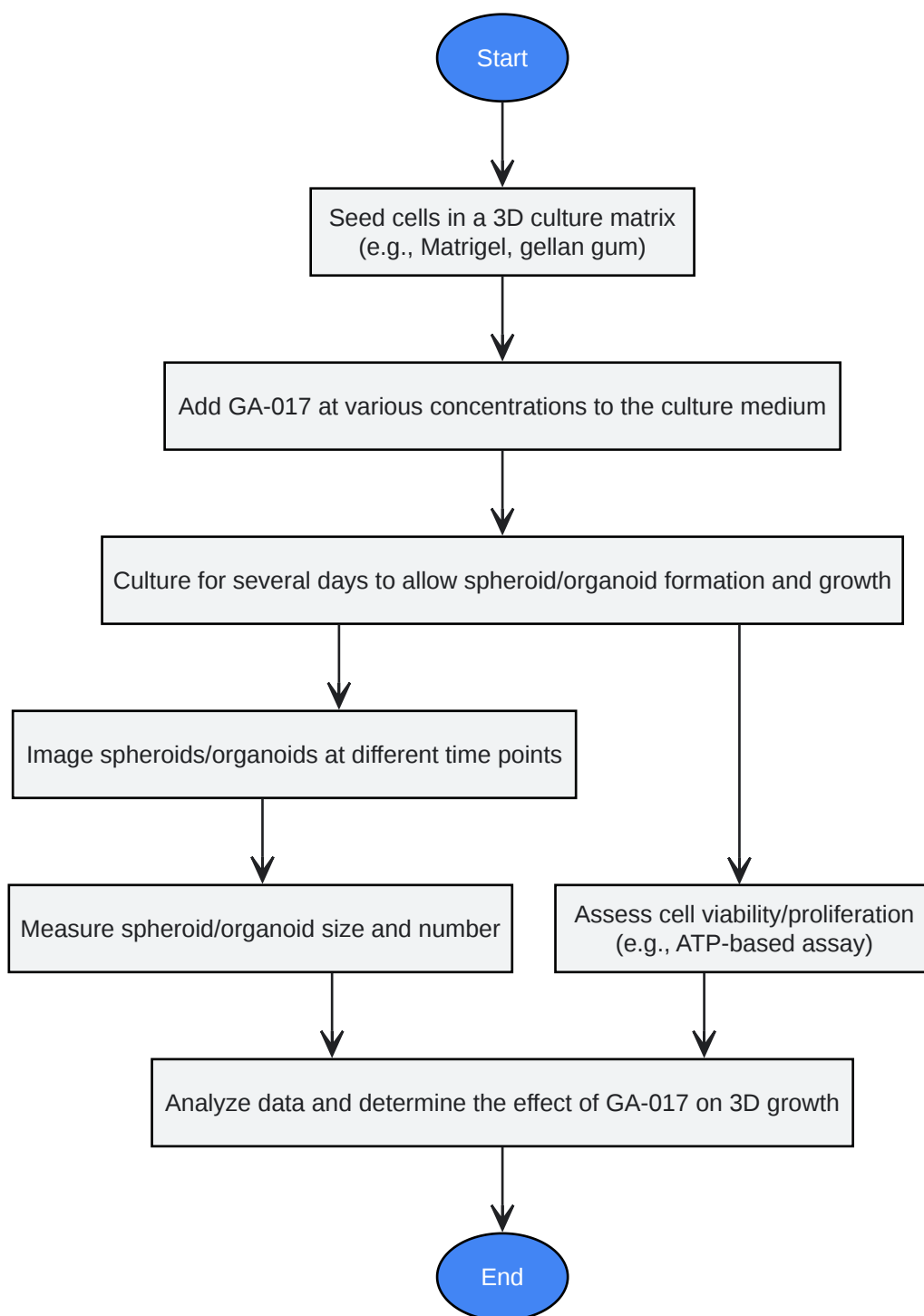
## Experimental Protocols

The following are generalized methodologies for key experiments cited in the literature for the characterization of **GA-017**. For detailed protocols, including specific reagent concentrations and instrumentation, please refer to the primary publication by Aihara et al. in the Journal of Biological Chemistry (2022).

### In Vitro LATS Kinase Inhibition Assay

This assay quantifies the direct inhibitory effect of **GA-017** on the kinase activity of LATS1 and LATS2.





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## References

- [1. Small molecule LATS kinase inhibitors block the Hippo signaling pathway and promote cell growth under 3D culture conditions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. YAP1/TAZ Mediates Rumen Epithelial Cell Proliferation but Not Short-Chain Fatty Acid Metabolism In Vitro - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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